

# Mastering Thermocouple Data Acquisition with the MCC-134: An Open-Source Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the open-source software libraries available for the Measurement Computing Corporation (MCC) 134 Thermocouple HAT for Raspberry Pi. Designed for precision temperature measurement, the **MCC-134** is a powerful tool for laboratory and research applications. This document provides a comprehensive overview of its capabilities, the supporting open-source libraries, and detailed protocols for its implementation in scientific workflows.

## **Core Hardware Specifications**

The **MCC-134** offers a robust feature set for high-accuracy thermocouple measurements. All quantitative data regarding the device's specifications are summarized in the table below for clear comparison and reference.



| Feature                                      | Specification   |
|--|---|
| Input Channels                               | 4 isolated thermocouple inputs[1]                                   |
| Analog-to-Digital Converter (ADC) Resolution | 24-bit[1]   |
| Supported Thermocouple Types                 | J, K, R, S, T, N, E, and B (software selectable per channel)[1][2]  |
| Cold Junction Compensation (CJC)             | Three high-resolution sensors[1][2]                                 |
| Open Thermocouple Detection                  | Supported on all channels[1][2]                                     |
| Update Interval                              | 1 second (minimum)[1]   |
| Raspberry Pi Compatibility                   | All models with a 40-pin GPIO header[3]                             |
| Stackability                                 | Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi[4] |

## The MCC DAQ HAT Open-Source Library

The primary software interface for the **MCC-134** is the open-source MCC DAQ HAT Library.[4] This library provides a comprehensive set of functions and classes for C/C++ and Python, enabling seamless integration into custom data acquisition and analysis pipelines. The library is readily available on GitHub, ensuring transparency and community-driven development.[4]

## **Library Architecture Overview**

The MCC DAQ HAT Library is structured to provide both high-level abstractions for ease of use and low-level control for advanced applications. The core components include:

- Global Functions/Methods: These are used to discover and list all connected MCC DAQ HATs on the Raspberry Pi.[5][6]
- Board-Specific Classes/Functions: Each MCC DAQ HAT model, including the MCC-134, has
  a dedicated set of functions and classes for accessing its specific features.[5][6] This allows
  for tailored control over thermocouple type selection, data acquisition, and status monitoring.





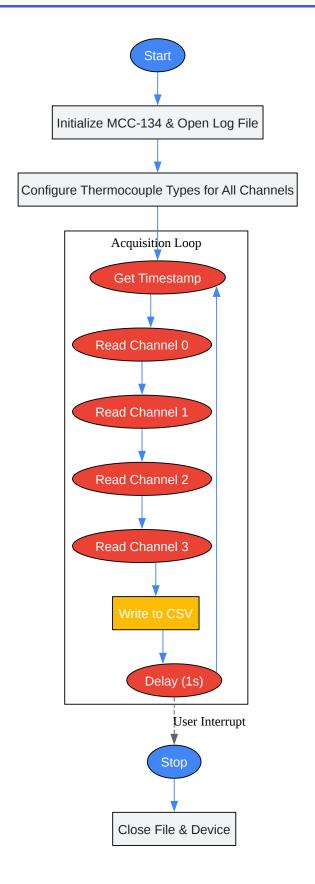


The logical workflow for a typical data acquisition application using the MCC DAQ HAT Library is illustrated below.









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- To cite this document: BenchChem. [Mastering Thermocouple Data Acquisition with the MCC-134: An Open-Source Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825966#exploring-the-open-source-libraries-for-the-mcc-134]

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